

2'-Chloroacetoacetanilide chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2'-Chloroacetoacetanilide

CAS No.: 93-70-9

Cat. No.: B1583483

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Technical Master File: 2'-Chloroacetoacetanilide (AAOCA)

Executive Summary

2'-Chloroacetoacetanilide (CAS 93-70-9), often abbreviated as AAOCA or 2-Chloro-AAA, is a critical bifunctional intermediate in organic synthesis. Structurally defined by an acetoacetyl group attached to an ortho-chlorinated aniline ring, it serves as a foundational scaffold for two major industrial sectors: organic pigments (specifically the Hansa Yellow series) and pharmaceutical development (as a precursor to pyrazole-based bioactive agents).

This guide provides a rigorous analysis of its molecular architecture, synthetic pathways, and reactivity profiles, emphasizing its role as a nucleophile in azo coupling and a dielectrophile in heterocyclization.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7]

AAOCA exhibits the classic reactivity of

-keto amides, complicated by the steric and electronic influence of the ortho-chlorine substituent.

Table 1: Core Chemical Identifiers & Properties[8]

Property	Data
IUPAC Name	-(2-Chlorophenyl)-3-oxobutanamide
CAS Number	93-70-9
Synonyms	AAOCA, Acetoacet-o-chloroanilide, 2-Chloro-AAA
Molecular Formula	
Molecular Weight	211.64 g/mol
Appearance	White to off-white crystalline powder
Melting Point	103 °C – 107 °C
Boiling Point	~303 °C (Predicted)
Solubility	Insoluble in water; soluble in ethanol, acetone, acetic acid, toluene
pKa	~10.87 (Amide NH), ~11 (Active Methylene C-H)

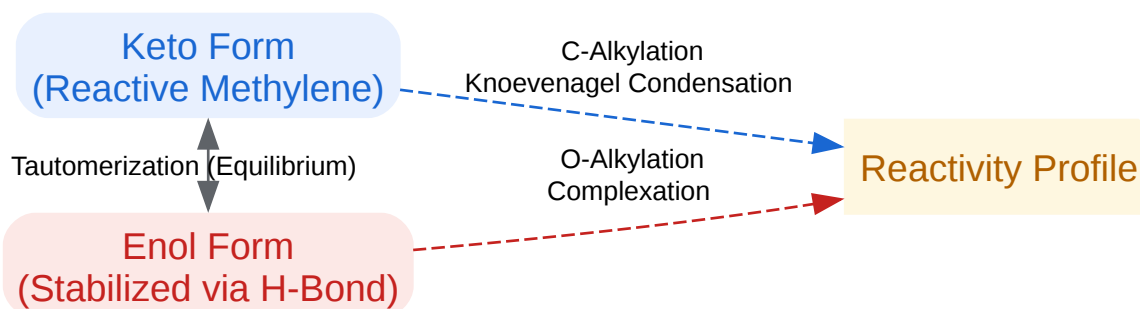
Molecular Architecture & Tautomerism

The reactivity of AAOCA is dictated by its ability to exist in equilibrium between a keto form and an enol form. This tautomerism is crucial for its application in azo coupling reactions.

- Keto Form: Dominant in non-polar solvents; characterized by the reactive methylene bridge () flanked by carbonyl and amide groups.
- Enol Form: Stabilized by intramolecular hydrogen bonding between the enolic hydroxyl and the amide carbonyl. This form enhances nucleophilicity at the

-carbon.

Diagram 1: Tautomeric Equilibrium & Reactive Sites



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Caption: Equilibrium between keto and enol tautomers dictates the nucleophilic character of the

-carbon (C2).

Synthetic Pathways[9][10][11]

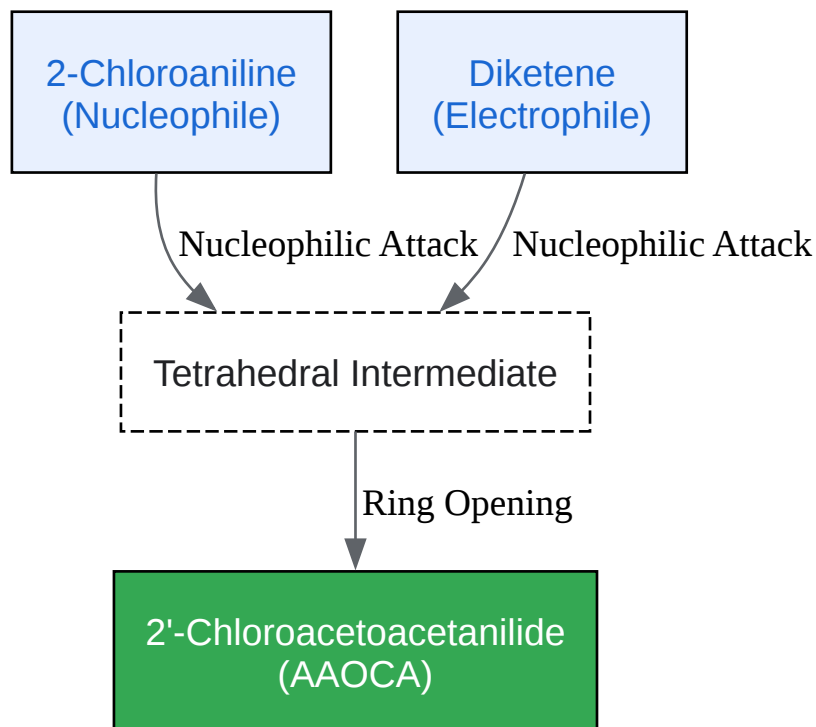
Industrial production prioritizes atom economy and yield, typically utilizing the reaction between 2-chloroaniline and diketene. This route avoids the production of alcohol byproducts associated with ester-based routes.

Protocol: Industrial Synthesis via Diketene

Reaction:

- Reagents: 2-Chloroaniline (1.0 eq), Diketene (1.05 eq), Acetic Acid or Toluene (Solvent).
- Conditions: Exothermic reaction; temperature controlled at 30–50°C to prevent polymerization of diketene.
- Catalysis: Often catalyzed by tertiary amines (e.g., triethylamine) to accelerate nucleophilic attack.
- Workup: Cooling induces crystallization. The product is filtered, washed with cold solvent, and dried.

Diagram 2: Synthetic Flow[8]



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Caption: The nucleophilic amine attacks the carbonyl of diketene, leading to ring opening and formation of the acetoacetamide.

Reactivity & Mechanisms[12]

Azo Coupling (Pigment Synthesis)

The primary application of AAOCA is as a coupling component for Hansa Yellow pigments. The methylene group is highly acidic (

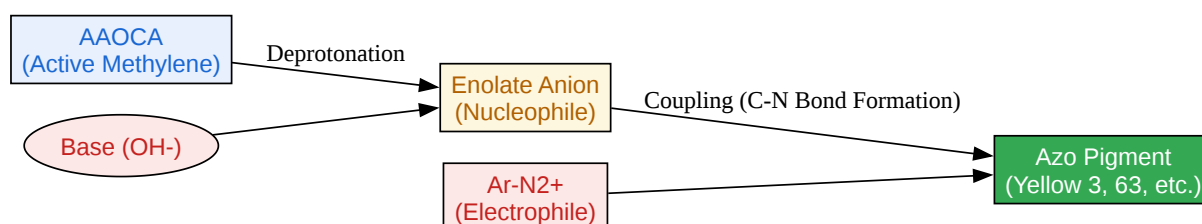
) and readily deprotonated to form an enolate, which attacks diazonium salts.

Mechanism:

- Diazotization: An aromatic amine (e.g., 4-chloro-2-nitroaniline) is treated with to form the diazonium salt ().[1]

- Coupling: AAOCA is dissolved in dilute NaOH (forming the enolate) and reacted with the diazonium salt at controlled pH (typically 4–6).
- Product: An azo compound (Pigment) is formed, often existing in the hydrazone tautomeric form in the solid state.

Diagram 3: Azo Coupling Mechanism



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Caption: Base-catalyzed formation of the enolate allows attack on the electrophilic diazonium species.

Heterocycle Formation (Pharma Scaffolds)

AAOCA serves as a 1,3-dielectrophile equivalent (at the ketone and amide carbonyls) or a nucleophile (at the

-carbon).

- Pyrazole Synthesis (Knorr Type): Reaction with hydrazines yields 3-methyl-N-(2-chlorophenyl)-5-pyrazolones. These scaffolds are investigated for anti-inflammatory and antitumor properties.[2]
- Biginelli-like Reactions: Condensation with aldehydes and urea/thiourea yields dihydropyrimidinones.

Applications

Organic Pigments

AAOCA is the coupling component for several commercially vital pigments:

- Pigment Yellow 3 (Hansa Yellow 10G): Coupling with 4-chloro-2-nitroaniline. Used in air-drying paints and latex emulsions.
- Pigment Yellow 63: Coupling with 3,3'-dichlorobenzidine (less common due to benzidine toxicity concerns, but structurally relevant).

Pharmaceutical Intermediates

- Fungicides: Derivatives of AAOCA are explored for agricultural antifungal activity.
- Antitumor Agents: Pyrazole derivatives synthesized from AAOCA have shown against specific cancer cell lines in preclinical screenings [1].

Safety & Handling (MSDS Summary)

Hazard Classification:

- Acute Toxicity: Harmful if swallowed (H302).[3]
- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[3]
- Sensitization: Potential skin sensitizer.[4]

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and N95/P100 dust mask are mandatory.
- Storage: Store in a cool, dry place away from strong oxidizers.
- Spill: Sweep up to avoid dust generation. Do not flush into surface water (Aquatic Chronic 3).

References

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- To cite this document: BenchChem. [2'-Chloroacetoacetanilide chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583483/docs#2-chloroacetoacetanilide-chemical-properties-and-structure>]

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